

# Technical Guide: Physicochemical Properties of $\alpha$ -Bromo-2-chlorophenylacetic Acid

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## Compound of Interest

Compound Name: *alpha-Bromo-2-chlorophenylacetic acid*

Cat. No.: B135925

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This technical guide provides a summary of the available data on the solubility and stability of  $\alpha$ -Bromo-2-chlorophenylacetic acid. Due to the limited specific experimental data for this compound in publicly accessible literature, this document also outlines standardized, widely accepted experimental protocols for determining these critical parameters. These protocols are based on established methodologies for active pharmaceutical ingredients (APIs) and similar chemical entities.

## Core Properties of $\alpha$ -Bromo-2-chlorophenylacetic Acid

$\alpha$ -Bromo-2-chlorophenylacetic acid is a halogenated phenylacetic acid derivative utilized as an intermediate in organic synthesis, particularly in the preparation of pharmaceuticals and other bioactive molecules. A precise understanding of its solubility and stability is crucial for its effective use in research and development.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrClO <sub>2</sub>	[1]
Molecular Weight	249.49 g/mol	[1]
Appearance	White to off-white solid/crystalline powder	[1][2]
Melting Point	106-112 °C	[1][2][3]
Purity (by HPLC)	≥ 99.0%	[1][2]

## Solubility Profile

The solubility of a compound is a fundamental property that influences its reactivity, bioavailability, and formulation. There is some conflicting information in the available literature regarding the aqueous solubility of  $\alpha$ -Bromo-2-chlorophenylacetic acid.

Table 2: Qualitative Solubility Data

Solvent	Solubility Description	Source(s)
Water	Slightly soluble / Immiscible	[2][4][5]
Organic Solvents	Soluble (e.g., ethanol, acetone)	[4]
General	Moderate solubility under standard laboratory conditions	[1]

Given the discrepancy in reported water solubility, experimental determination is essential. A standardized protocol for determining thermodynamic solubility is provided below.

## Experimental Protocol: Thermodynamic Solubility Determination (Shake-Flask Method)

The shake-flask method is a well-established and reliable technique for determining the thermodynamic solubility of a compound.[6]

Objective: To determine the saturation concentration of  $\alpha$ -Bromo-2-chlorophenylacetic acid in various solvents at a controlled temperature.

Materials:

- $\alpha$ -Bromo-2-chlorophenylacetic acid (high purity)
- Selected solvents (e.g., water, phosphate buffer pH 7.4, ethanol, acetone)
- Glass flasks with stoppers
- Thermostatically controlled shaker bath
- Centrifuge or filtration apparatus (e.g., 0.45  $\mu$ m PTFE syringe filters)
- Validated analytical method for quantification (e.g., HPLC-UV)

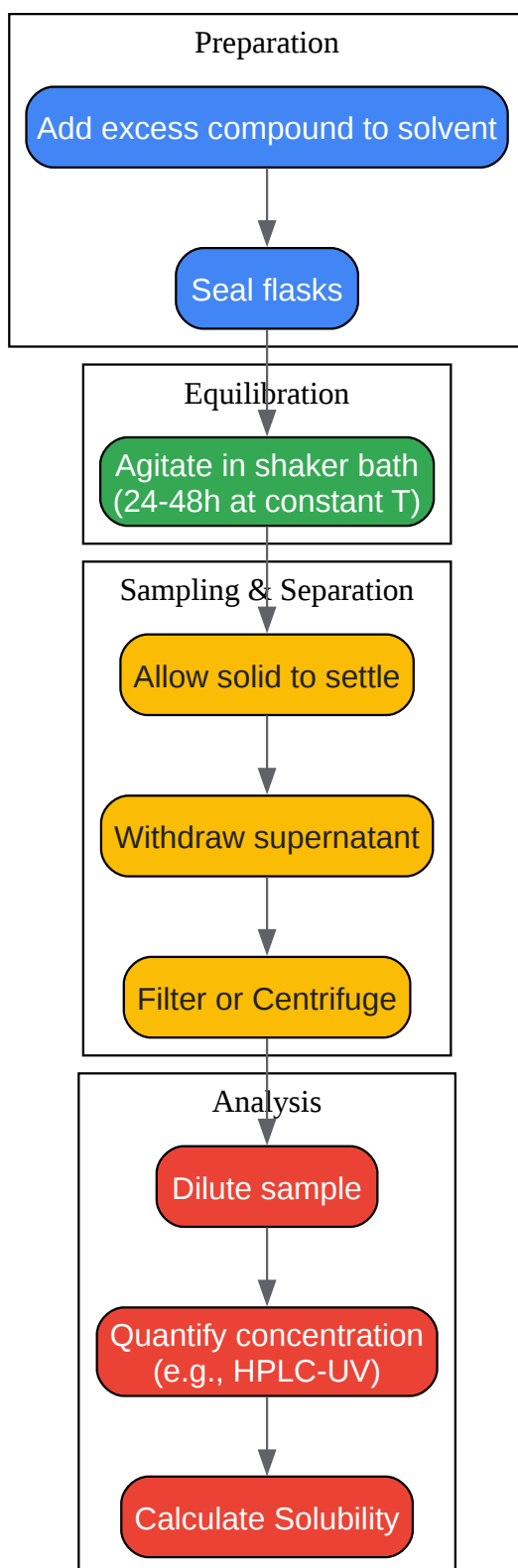
Procedure:

- Add an excess amount of  $\alpha$ -Bromo-2-chlorophenylacetic acid to a flask containing a known volume of the selected solvent. The presence of undissolved solid is necessary to ensure a saturated solution at equilibrium.
- Seal the flasks and place them in a shaker bath set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the flasks for a sufficient period to allow the system to reach equilibrium (typically 24-48 hours).
- After the equilibration period, allow the flasks to stand to let the undissolved solid settle.
- Carefully withdraw a sample from the supernatant. To remove any remaining solid particles, either centrifuge the sample and collect the supernatant or filter the sample through a syringe filter.
- Dilute the clear, saturated solution with the appropriate solvent to a concentration within the calibrated range of the analytical method.

- Quantify the concentration of the dissolved compound using a validated analytical method.

Data Analysis: The determined concentration, after accounting for dilution, represents the thermodynamic solubility of the compound in the specific solvent at the tested temperature.

## Visualization: Solubility Determination Workflow



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Caption: Workflow for the shake-flask solubility determination method.

## Stability Profile

The stability of  $\alpha$ -Bromo-2-chlorophenylacetic acid is a critical parameter for determining its shelf-life, storage conditions, and potential degradation pathways.

Table 3: Qualitative Stability and Storage Data

Parameter	Information	Source(s)
General Stability	Stable under standard laboratory conditions.	[1][2]
Reactivity	May be corrosive to metals. Contact with alkaline material liberates heat.	[5]
Thermal Stability	Slight fire hazard when exposed to heat or flame. Heating may cause decomposition.	[5]
Recommended Storage	Store in a cool, dry, well-ventilated area. Recommended temperature: 0-8°C.	[1][4]

To obtain quantitative stability data and identify potential degradation products, a combination of long-term/accelerated stability studies and forced degradation (stress testing) is recommended, following the International Council for Harmonisation (ICH) guidelines.

## Experimental Protocol: Stability Testing (ICH Q1A)

Objective: To evaluate the stability of  $\alpha$ -Bromo-2-chlorophenylacetic acid under various environmental conditions over time and to identify potential degradation pathways.

Part A: Long-Term and Accelerated Stability Study[1][4]

- Batch Selection: Use at least three primary batches of the substance.

- Storage Conditions:
  - Long-Term: 25 °C ± 2 °C / 60% RH ± 5% RH
  - Accelerated: 40 °C ± 2 °C / 75% RH ± 5% RH
- Testing Frequency:
  - Long-Term: 0, 3, 6, 9, 12, 18, 24 months.
  - Accelerated: 0, 3, 6 months.
- Analytical Tests: At each time point, test for appearance, assay (purity), and degradation products using a validated stability-indicating analytical method (e.g., HPLC).

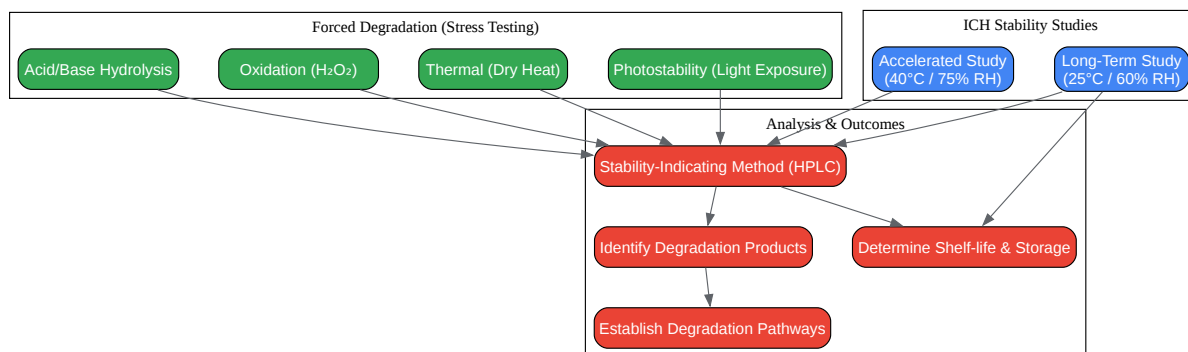
#### Part B: Forced Degradation (Stress Testing)<sup>[2]</sup><sup>[7]</sup>

Objective: To identify likely degradation products and establish degradation pathways.

- Acid Hydrolysis: Treat the compound with 0.1 M HCl at room temperature and elevated temperature (e.g., 60°C).
- Base Hydrolysis: Treat the compound with 0.1 M NaOH at room temperature and elevated temperature.
- Oxidation: Treat the compound with a solution of hydrogen peroxide (e.g., 3% H<sub>2</sub>O<sub>2</sub>) at room temperature.
- Thermal Stress: Expose the solid compound to dry heat (e.g., 80°C).
- Photostability: Expose the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B).

For each condition, samples are analyzed at various time points to identify and quantify any degradation products formed.

## Visualization: Stability Testing Logical Flow



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Caption: Logical relationship between ICH stability and forced degradation studies.

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